

Environmental Fate and Behavior of Tetraconazole in Soil: A Technical Guide

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Compound of Interest

Compound Name: Tetraconazole

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Introduction

Tetraconazole is a broad-spectrum systemic triazole fungicide used to control a variety of fungal diseases in agricultural crops. Its application, while beneficial for crop protection, necessitates a thorough understanding of its environmental fate and behavior, particularly within the soil compartment. This technical guide provides an in-depth overview of the current scientific knowledge regarding **tetraconazole**'s persistence, mobility, and transformation in soil, intended to inform risk assessment and guide future research.

Data Summary

The environmental fate of a pesticide in soil is governed by a complex interplay of physical, chemical, and biological processes. Key parameters that quantify these processes for **tetraconazole** are summarized below.

Table 1: Physicochemical Properties and Sorption Coefficients of Tetraconazole

Parameter	Value	Reference
Log K _{ow}	3.56	[1]
Water Solubility (mg/L)	156	[1]
Vapor Pressure (mm Hg)	1.35 x 10 ⁻⁶	[1]
Soil Organic Carbon-Water Partitioning Coefficient (K _{oc}) (mL/g)	531 - 1,922	[1]

Table 2: Degradation and Leaching Potential of Tetraconazole in Soil

Parameter	Value	Soil Type/Conditions	Reference
Degradation Half-Life (DT ₅₀) (days)	69 - 87	Dependent on application concentration	[2]
66.9 - 77.2 (at 2.5 µg/g)	Alluvial, Red Lateritic, Coastal Saline	[3][4]	
73.4 - 86.0 (at 5.0 µg/g)	Alluvial, Red Lateritic, Coastal Saline	[3][4]	
Up to 1688	-	[5]	
Groundwater Ubiquity Score (GUS)	1.73	Calculated	[6]

Environmental Fate Processes

The following sections detail the primary processes that dictate the environmental fate of **tetraconazole** in the soil environment.

Sorption and Mobility

The mobility of **tetraconazole** in soil is largely governed by its sorption to soil particles. The soil organic carbon-water partitioning coefficient (K_{oc}) for **tetraconazole** ranges from 531 to 1,922 mL/g, which suggests low to moderate mobility[1]. This is further supported by a calculated Groundwater Ubiquity Score (GUS) of 1.73, classifying it as having a low leaching potential[6]. The GUS index is an empirical model that relates pesticide persistence (half-life) and sorption (K_{oc}) to its likelihood of contaminating groundwater.

Sorption is influenced by soil properties such as organic matter content, clay content, and pH. For triazole fungicides, which can be nitrogenous compounds, the percentage of organic matter is often the most highly correlated soil characteristic to the soil-water distribution coefficient (K_d)[7].

Degradation

Degradation is a key process that reduces the concentration of **tetraconazole** in the soil over time. This occurs through both microbial and abiotic pathways.

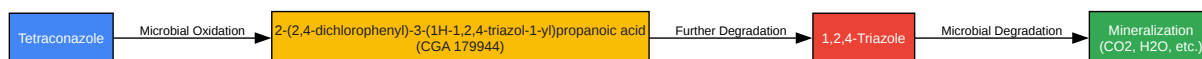
Microbial Degradation: This is considered the primary mechanism for **tetraconazole** dissipation in soil. The degradation half-life (DT_{50}) in soil has been reported to range from 67 to over 100 days in laboratory and field studies, and in some cases, it can be significantly longer[5]. One study found DT_{50} values ranging from 69 to 87 days, depending on the initial application concentration[2]. Another study reported DT_{50} values of 66.9 to 86.0 days across different soil types (alluvial, red lateritic, and coastal saline)[3][4].

Abiotic Degradation:

- **Hydrolysis:** **Tetraconazole** is stable to hydrolysis at environmentally relevant pH values.
- **Photolysis:** Photodegradation on the soil surface is generally not considered a major dissipation pathway for **tetraconazole**.

Tetraconazole Degradation Pathway in Soil

The degradation of **tetraconazole** in soil leads to the formation of various metabolites. The primary identified soil metabolite is 2-(2,4-dichlorophenyl)-3-(1H-1,2,4-triazol-1-yl)propanoic acid (CGA 179944)[6]. Additionally, 1,2,4-triazole is a common metabolite for many triazole fungicides and is expected to be formed during **tetraconazole** degradation[6].



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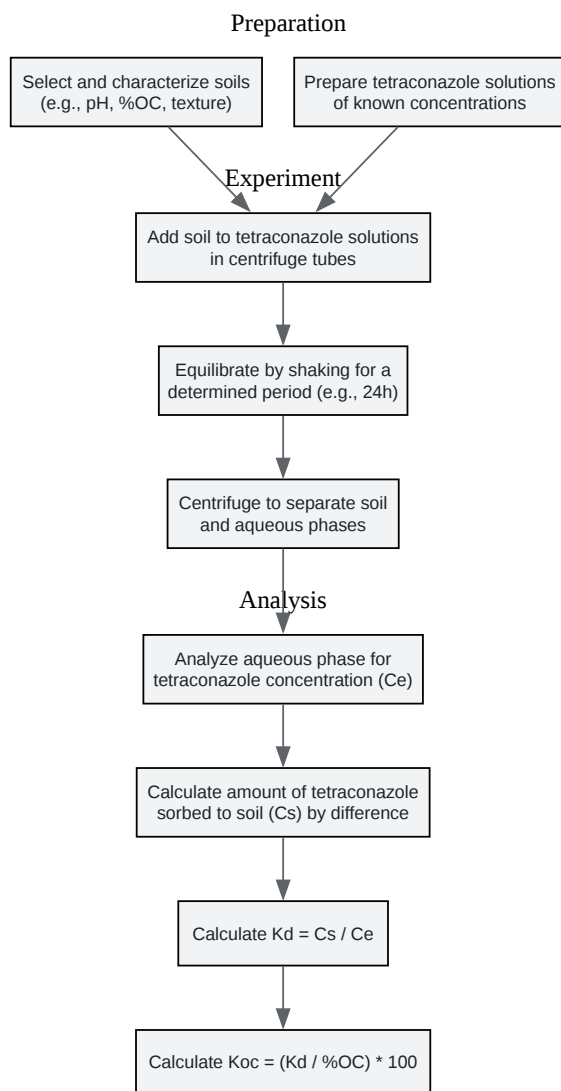
Figure 1: Proposed degradation pathway of **tetraconazole** in soil.

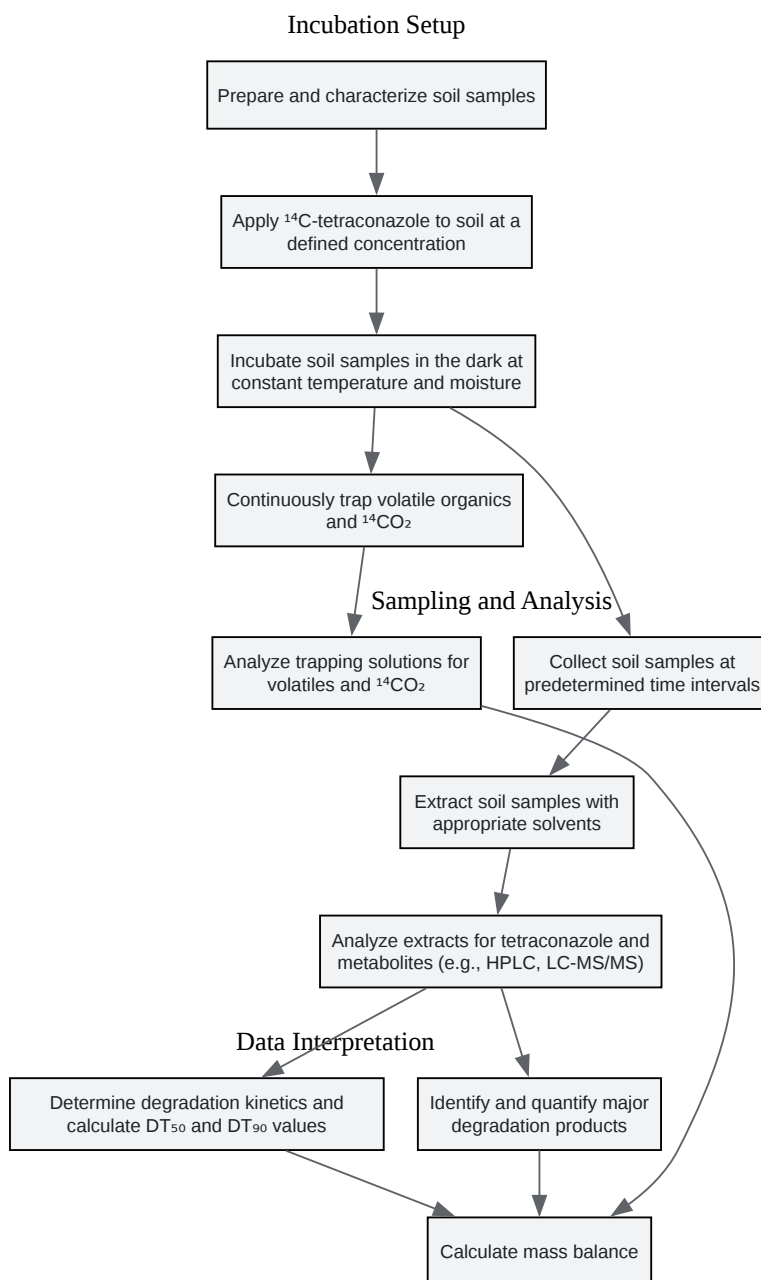
Experimental Protocols

Standardized methodologies are crucial for generating reliable and comparable data on the environmental fate of pesticides. The following sections outline the key experimental protocols based on OECD guidelines.

Soil Sorption/Desorption: OECD Guideline 106

This guideline describes a batch equilibrium method to determine the soil sorption coefficient (K_d) and the soil organic carbon-water partitioning coefficient (K_{oc}).





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